

# An In-depth Technical Guide to the Chemical Properties of 2-Iodobenzyl Bromide

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## Compound of Interest

Compound Name: 2-Iodobenzyl bromide

Cat. No.: B1589116

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This document provides a comprehensive overview of the chemical and physical properties, reactivity, and handling of **2-iodobenzyl bromide**. The information is intended to support laboratory research and development activities.

## Chemical Identity and Physical Properties

**2-Iodobenzyl bromide**, also known as  $\alpha$ -Bromo-2-iodotoluene, is a disubstituted aromatic compound. It serves as a valuable building block in organic synthesis, particularly in the introduction of an o-iodobenzyl moiety. Its bifunctional nature, featuring both a reactive benzylic bromide and an aryl iodide, allows for participation in a variety of chemical transformations.

Table 1: General and Chemical Properties of **2-iodobenzyl bromide**

Identifier	Value
IUPAC Name	1-(bromomethyl)-2-iodobenzene[1]
Synonyms	$\alpha$ -Bromo-2-iodotoluene, o-iodobenzyl bromide[2][3]
CAS Number	40400-13-3[1][2][4]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrI[1][2]
Molecular Weight	296.93 g/mol [1][2]
Appearance	White to yellow or orange solid, powder, or crystal[2][4]

Table 2: Physical and Spectroscopic Data

Property	Value
Melting Point	52-60 °C[2][3][4][5]
Boiling Point	125 °C at 4 mmHg[2][3][6]
Solubility	Soluble in Methanol[2][6]
Density (Predicted)	2.105 ± 0.06 g/cm <sup>3</sup> [6]
Flash Point	>110 °C (>230 °F) - closed cup[5][6]

## Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **2-Iodobenzyl bromide**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H NMR and <sup>13</sup>C NMR are used to confirm the molecular structure. While specific peak assignments require experimental data, the <sup>1</sup>H NMR spectrum is available for reference.[7]
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic bands for the aromatic ring and the alkyl halide functional groups. Key absorptions include the C-Br

stretch, typically found in the 690-515  $\text{cm}^{-1}$  region, and the C-H wag of the  $-\text{CH}_2\text{Br}$  group from 1300-1150  $\text{cm}^{-1}$ .<sup>[8]</sup> An ATR-IR spectrum has been recorded using a Bruker Tensor 27 FT-IR instrument.<sup>[1]</sup>

- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. Due to the presence of bromine, the mass spectrum would show a characteristic isotopic pattern. However, as iodine is monoisotopic ( $^{127}\text{I}$ ), it does not contribute additional isotopic peaks.<sup>[9]</sup>

## Chemical Reactivity and Stability

**2-Iodobenzyl bromide** is a reactive compound, primarily due to the lability of the benzylic bromide.

- **Reactivity:** The benzylic bromide is susceptible to nucleophilic substitution reactions ( $\text{S}_\text{N}2$ ), making it an effective alkylating agent.<sup>[5][10]</sup> The aryl iodide can participate in various cross-coupling reactions, such as Suzuki, Heck, or Sonogashira coupling, which are fundamental in the synthesis of complex organic molecules.
- **Stability and Storage:** The compound is sensitive to light, moisture, and air.<sup>[2][11]</sup> It should be stored in a cool, dark place, preferably refrigerated (2-8°C) and under an inert atmosphere to prevent degradation.<sup>[2][6][11]</sup>
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.<sup>[11]</sup>

## Experimental Protocols

### Synthesis of 2-Iodobenzyl bromide from 2-Iodobenzyl alcohol

This protocol describes a common method for synthesizing **2-Iodobenzyl bromide**.<sup>[4][6]</sup>

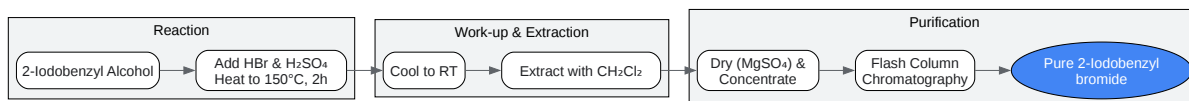
Reagents:

- 2-Iodobenzyl alcohol (1.0 eq)
- 48% Hydrobromic acid (HBr)

- 98% Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Silica gel
- Hexane

Procedure:

- Reaction Setup: To 2-iodobenzyl alcohol (e.g., 0.94 g, 4.0 mmol), add 48% hydrobromic acid (10 mL) and 98% sulfuric acid (2 mL).
- Heating: Place the resulting suspension in an oil bath and heat to 150 °C with stirring for 2 hours.
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Extraction: Extract the product with dichloromethane (2 x 10 mL).
- Drying and Concentration: Combine the organic layers, dry with anhydrous magnesium sulfate, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by flash column chromatography on silica gel, using a 0-20% dichloromethane/hexane gradient elution. This yields the target compound with a reported yield of 84%.<sup>[4][6]</sup>



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Caption: Synthesis workflow for **2-Iodobenzyl bromide**.

## Safety and Handling

**2-Iodobenzyl bromide** is a hazardous substance and must be handled with appropriate safety precautions.

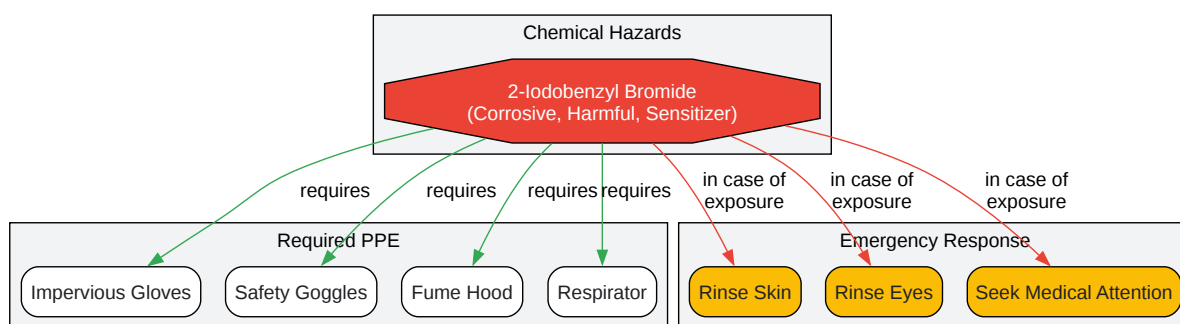
Table 3: GHS Hazard and Precautionary Statements

Category	Code	Description
Signal Word	Danger	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statements	H314	Causes severe skin burns and eye damage. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[12]</a>
H302	Harmful if swallowed. <a href="#">[1]</a>	Do not breathe dust/fume/gas/mist/vapors/spray.
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled. <a href="#">[1]</a>	
Precautionary Statements	P260	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P405	Store locked up. <a href="#">[12]</a>	

## Handling Recommendations:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[11\]](#)[\[12\]](#)

- Wear appropriate Personal Protective Equipment (PPE), including impervious gloves, tightly sealed goggles, a face shield, and a suitable respirator.[12]
- Ensure eyewash stations and safety showers are readily accessible.[11]
- Avoid formation of dust.[11]
- Wash hands thoroughly after handling.[11]



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Caption: Logical relationship between hazards and safety protocols.

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